

Preparation of a 1M Stock Solution of Bis-Tris Propane

Author: BenchChem Technical Support Team. Date: December 2025



Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Bis-Tris Propane (BTP) is a versatile zwitterionic buffer widely utilized in biological and biochemical research.[1] Its broad buffering range, from pH 6.3 to 9.5, makes it an invaluable tool for a variety of applications, including protein purification, enzyme assays, electrophoresis, and nucleic acid manipulation.[2][3][4] This wide range is attributable to its two close pKa values, approximately 6.8 and 9.0 at 25°C.[3] Notably, **Bis-Tris Propane** is often considered a superior alternative to Tris buffer, as it maintains a stable pH in ranges where Tris has poor buffering capacity (below pH 7.5) and exhibits less pKa fluctuation with temperature changes. This document provides a detailed protocol for the preparation of a 1M stock solution of **Bis-Tris Propane**.

Chemical Properties and Data

A comprehensive summary of the key quantitative data for **Bis-Tris Propane** is presented in the table below for easy reference.



Property	Value	References
Full Chemical Name	1,3- bis(tris(hydroxymethyl)methyla mino)propane	
Molecular Formula	C11H26N2O6	_
Molecular Weight	282.34 g/mol	
pKa ₁ (at 25°C)	6.8	
pKa ₂ (at 25°C)	9.0	
Effective pH Range	6.3 - 9.5	
Appearance	White crystalline powder	-
Solubility in Water	Soluble	-
Melting Point	164-165 °C	-

Experimental Protocol

This protocol details the step-by-step procedure for preparing a 1M stock solution of **Bis-Tris Propane**.

Materials:

- **Bis-Tris Propane** powder (MW: 282.34 g/mol)
- High-purity, deionized water (dH2O)
- Concentrated Hydrochloric Acid (HCl) for pH adjustment
- Beaker
- Graduated cylinder
- · Magnetic stirrer and stir bar



- Calibrated pH meter
- Volumetric flask (1 L)
- Sterile storage bottles
- 0.22 μm sterile filter (optional)

Procedure:

- Weighing the Bis-Tris Propane: Accurately weigh out 282.34 g of Bis-Tris Propane powder.
- Dissolving the Powder:
 - Add approximately 800 mL of dH₂O to a beaker equipped with a magnetic stir bar.
 - While stirring, slowly add the weighed Bis-Tris Propane powder to the water.
 - Continue stirring until the powder is completely dissolved. The initial pH of the solution will be alkaline, typically between 10 and 12.
- · pH Adjustment:
 - Place the beaker on the magnetic stirrer and immerse a calibrated pH electrode into the solution.
 - Slowly add concentrated HCl dropwise to the solution while continuously monitoring the pH.
 - Continue adding HCl until the desired pH is reached. Be cautious not to overshoot the target pH.
- Final Volume Adjustment:
 - o Once the desired pH is achieved, carefully transfer the solution to a 1 L volumetric flask.
 - Rinse the beaker with a small amount of dH₂O and add the rinsing to the volumetric flask to ensure all the Bis-Tris Propane is transferred.



- Add dH₂O to bring the final volume to the 1 L mark.
- Cap the flask and invert it several times to ensure the solution is thoroughly mixed.
- Sterilization and Storage:
 - For applications requiring sterility, the solution can be sterilized by filtering it through a 0.22 μm sterile filter. Some sources suggest that Bis-Tris Propane solutions are stable to autoclaving.
 - Store the 1M Bis-Tris Propane stock solution in a sterile, clearly labeled bottle at 2-8°C.
 Stock solutions stored at this temperature should be stable for several months.

Experimental Workflow

The following diagram illustrates the workflow for preparing the 1M **Bis-Tris Propane** stock solution.



Weigh 282.34g of Bis-Tris Propane Dissolve in ~800mL dH₂O with stirring Adjust pH with concentrated HCl Transfer to 1L volumetric flask Add dH₂O to final volume of 1L Mix thoroughly Sterilize (optional)

Workflow for 1M Bis-Tris Propane Stock Solution Preparation

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Store at 2-8°C

Caption: Preparation workflow for 1M Bis-Tris Propane.



Applications of Bis-Tris Propane Buffer

The unique properties of **Bis-Tris Propane** make it a valuable buffering agent in a wide array of scientific applications:

- Enzyme Assays and Protein Purification: Its stable pH control is crucial for maintaining the activity and integrity of enzymes and proteins during assays and purification processes like ion-exchange and affinity chromatography.
- Molecular Biology: It is used as a buffer in techniques involving nucleic acids, such as polymerase chain reaction (PCR) and gel electrophoresis.
- Cell Culture: Bis-Tris Propane can be incorporated into cell culture media to provide a stable pH environment for optimal cell growth.
- Electrophoresis: It is utilized in various electrophoresis applications to aid in the separation of biomolecules.
- Stabilization of Molecules: It has been used with HCl to stabilize farnesyl diphosphate isolated from yeast.

Conclusion

This application note provides a detailed and reliable protocol for the preparation of a 1M **Bis-Tris Propane** stock solution. By following these guidelines, researchers, scientists, and drug development professionals can confidently prepare this versatile buffer for a wide range of applications, ensuring reproducibility and accuracy in their experimental work.

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